

Application Notes and Protocols for 4-Methoxypentan-2-one as a Solvent

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methoxypentan-2-one

Cat. No.: B081126

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of **4-Methoxypentan-2-one** as a solvent, including its physicochemical properties, safety and handling guidelines, and general protocols for its use in various laboratory applications. While **4-Methoxypentan-2-one** is primarily utilized as a solvent for resin coatings, its properties suggest potential for broader applications in organic synthesis, purification, and formulation.[1][2]

Physicochemical Properties

4-Methoxypentan-2-one, also known as Pentoxone, is a clear, colorless liquid.[1][2][3] A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **4-Methoxypentan-2-one**

Property	Value	Reference
Chemical Formula	C ₇ H ₁₄ O ₂	[1]
Molecular Weight	130.18 g/mol	[1]
CAS Number	107-70-0	[1]
Appearance	Clear, colorless liquid	[1] [2] [3]
Boiling Point	147-163 °C (297-325 °F) at 760 mmHg	[1]
Melting Point	-30 °C	[1]
Flash Point	61 °C (141.8 °F)	[1]
Density	0.89 g/cm ³ (Relative to water = 1)	[1]
Vapor Density	4.49 (Air = 1)	[1]
Vapor Pressure	3.16 mmHg at 25 °C	[1]
Water Solubility	Sparingly soluble	[1] [2] [3]
LogP	0.36	[1]
Autoignition Temperature	400 °C	[1]

Synonyms: 4-Methoxy-4-methyl-2-pentanone, Pentoxone, 2-Pentanone, 4-methoxy-4-methyl-ME 6 K.[\[1\]](#)

Safety and Handling

4-Methoxypentan-2-one is a flammable liquid and should be handled with appropriate safety precautions.[\[1\]](#)[\[3\]](#) Vapors may form explosive mixtures with air.[\[1\]](#) It is an irritant to the skin, eyes, and respiratory tract.[\[2\]](#)

General Handling Precautions:

- Work in a well-ventilated area, preferably in a chemical fume hood.

- Wear appropriate personal protective equipment (PPE), including safety glasses, chemical-resistant gloves, and a lab coat.
- Keep away from heat, sparks, open flames, and other ignition sources.
- Ground and bond containers when transferring material to prevent static discharge.
- Avoid inhalation of vapors and contact with skin and eyes.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from oxidizing agents.

In case of a spill, eliminate all ignition sources. Absorb the spill with a non-combustible material such as sand or earth and place it in a suitable container for disposal.

Applications and Experimental Protocols

While specific, detailed experimental protocols for the use of **4-Methoxypentan-2-one** in diverse research applications are not widely published, its solvent properties make it a candidate for various laboratory procedures. The following sections provide general protocols and considerations for its use.

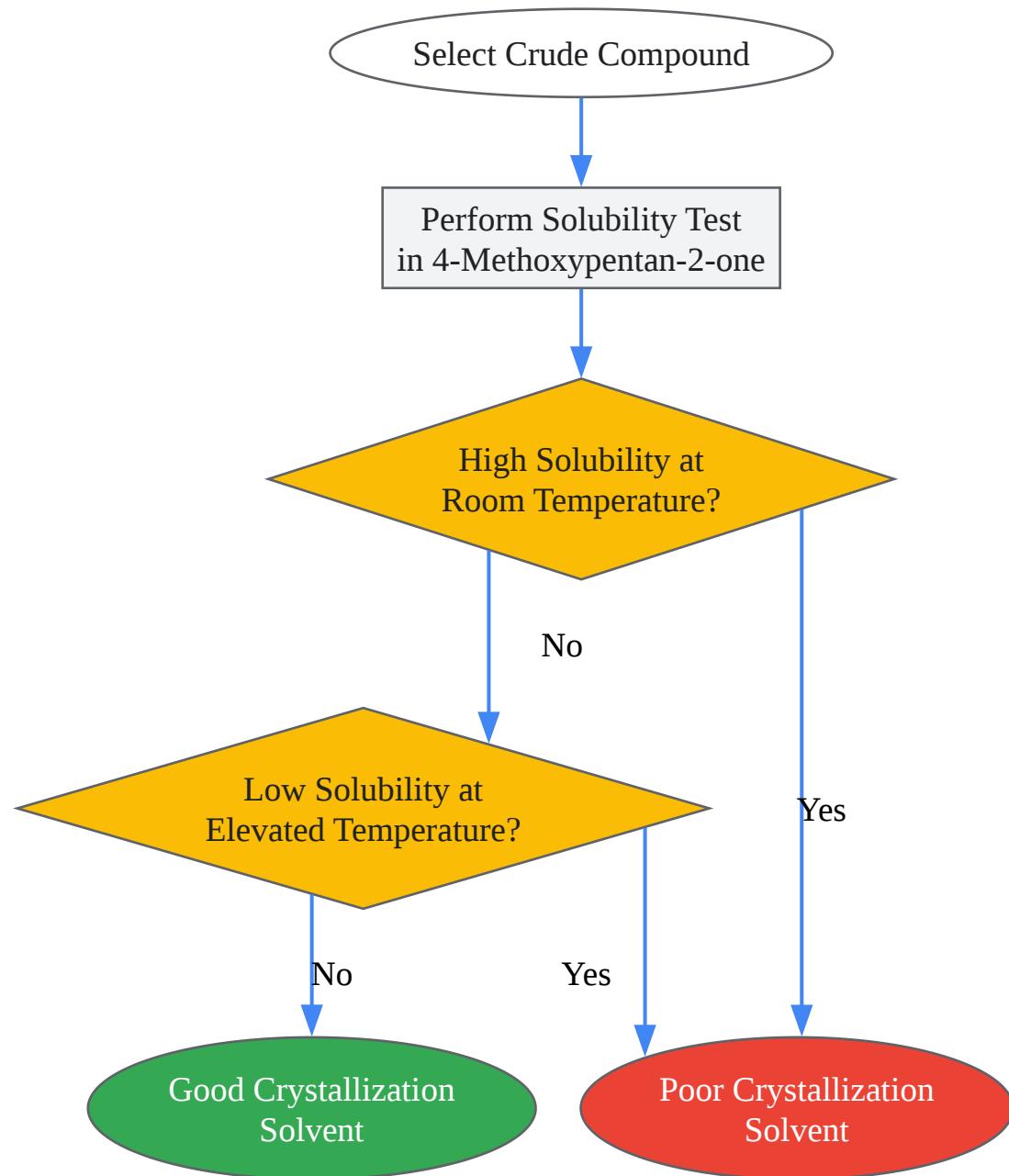
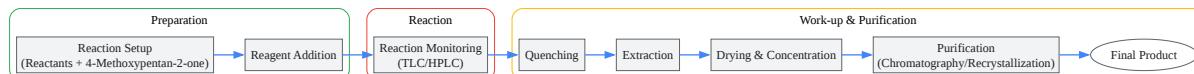
Due to its ketone and ether functionalities, **4-Methoxypentan-2-one** can serve as a polar aprotic solvent for a range of organic reactions. Its relatively high boiling point makes it suitable for reactions requiring elevated temperatures.

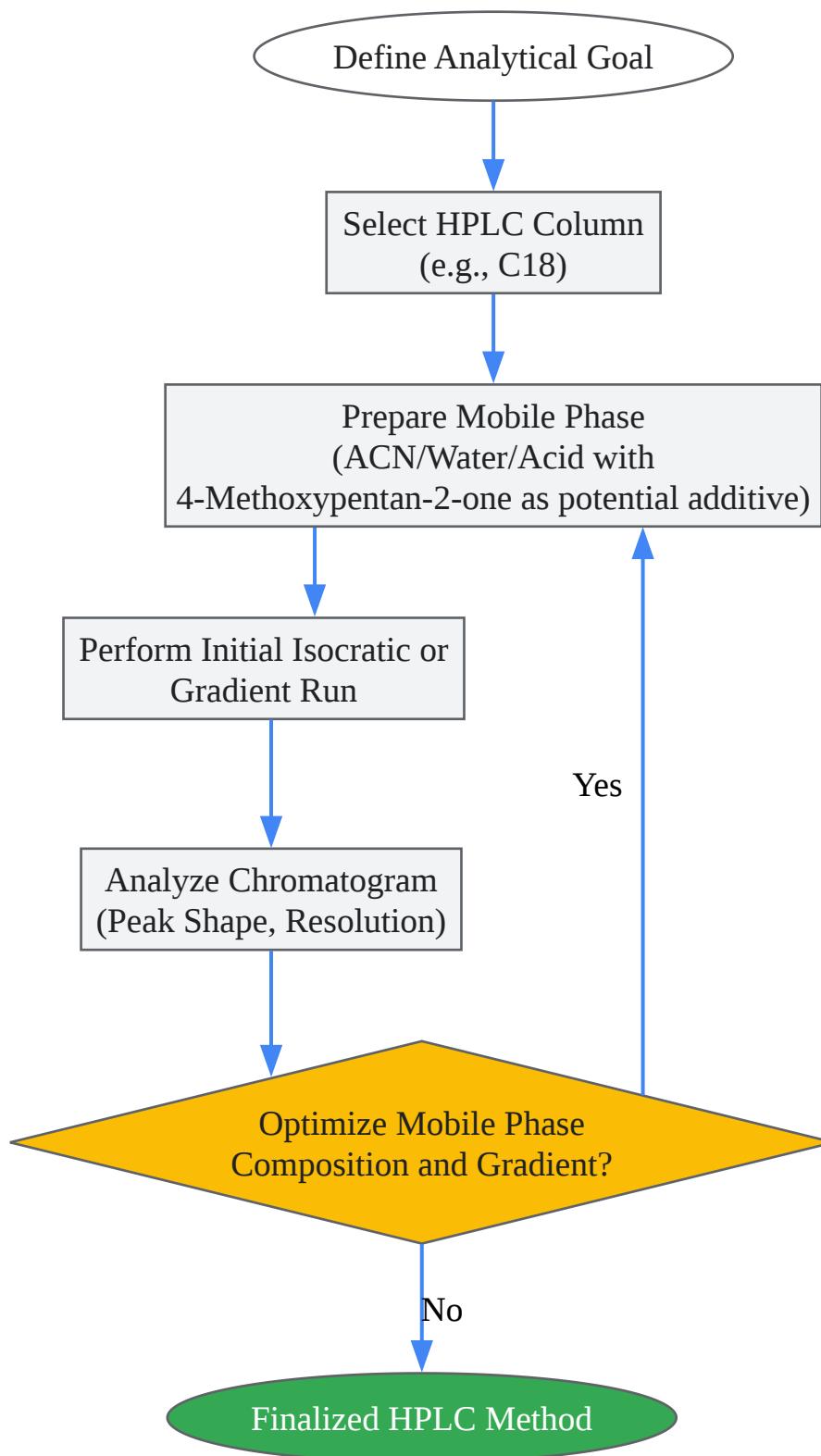
General Protocol for a Substitution Reaction:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add the starting materials and **4-Methoxypentan-2-one** as the solvent. The volume of the solvent should be sufficient to dissolve the reactants and facilitate stirring.
- **Reagent Addition:** Slowly add the reagent to the reaction mixture at the desired temperature (e.g., room temperature or elevated temperature).

- Reaction Monitoring: Monitor the progress of the reaction using an appropriate analytical technique, such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- Work-up: Upon completion, cool the reaction mixture to room temperature. Quench the reaction if necessary (e.g., by adding water or a saturated aqueous solution).
- Extraction: If applicable, extract the product into a suitable organic solvent (e.g., ethyl acetate, dichloromethane). Wash the organic layer with water and brine.
- Drying and Concentration: Dry the organic layer over an anhydrous drying agent (e.g., Na_2SO_4 or MgSO_4), filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: Purify the crude product by a suitable method, such as column chromatography or recrystallization.

Logical Workflow for a General Organic Synthesis:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Methoxy-4-methyl-2-pentanone | C7H14O2 | CID 7884 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [wap.guidechem.com]
- 3. 4-METHOXY-4-METHYLPENTAN-2-ONE | CAMEO Chemicals | NOAA
[cameochemicals.noaa.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for 4-Methoxypentan-2-one as a Solvent]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b081126#experimental-protocol-for-using-4-methoxypentan-2-one-as-a-solvent>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com